

# Personal protective equipment for handling Boc-L-Thr-OH

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Boc-L-Thr-OH

Cat. No.: B15286559

[Get Quote](#)

## Essential Safety and Handling Guide for Boc-L-Thr-OH

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Boc-L-Thr-OH** (N-(tert-Butoxycarbonyl)-L-threonine). The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

### Key Safety Data

The following table summarizes important quantitative data for **Boc-L-Thr-OH**.

Parameter	Value
CAS Number	2592-18-9
Molecular Weight	219.23 g/mol
Melting Point	80-82 °C
Storage Temperature	-20°C
Optical Activity	$[\alpha]_{20/D} -8.5 \pm 1^\circ$ , c = 1% in acetic acid

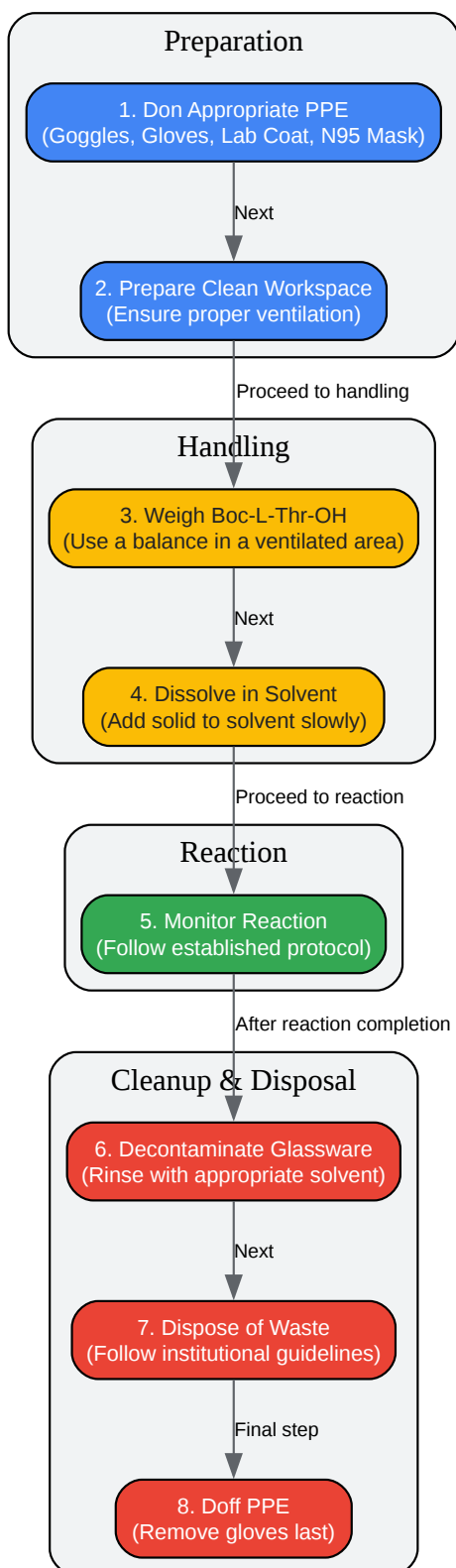
## Personal Protective Equipment (PPE)

When handling **Boc-L-Thr-OH**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye Protection: Wear safety goggles with side protection.<sup>[1]</sup> If there is a risk of splashing or explosion, a face shield should also be worn.<sup>[2]</sup>
- Hand Protection: Chemical-resistant gloves, tested according to EN 374, are required.<sup>[1]</sup>
- Respiratory Protection: In situations where dust may be generated, a particulate filter device (EN 143) or a type N95 (US) dust mask is necessary.<sup>[1]</sup>
- Skin and Body Protection: A lab coat should be worn. For extensive handling, chemical-resistant clothing such as coveralls is recommended.<sup>[3]</sup> It is also advisable to have preventive skin protection through the use of barrier creams.<sup>[1]</sup>

## Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the key stages for safely handling **Boc-L-Thr-OH** from receipt to disposal.



[Click to download full resolution via product page](#)

Safe Handling Workflow for **Boc-L-Thr-OH**

### 1. Preparation:

- Before handling, ensure you are wearing the appropriate PPE: safety goggles, chemical-resistant gloves, a lab coat, and an N95 dust mask if there is a risk of dust formation.[1]
- Prepare a clean and well-ventilated workspace. A chemical fume hood is recommended, especially when working with powders.

### 2. Handling and Use:

- When weighing the solid, do so in a ventilated area to minimize inhalation of any dust.
- If dissolving the compound, add the solid **Boc-L-Thr-OH** to the solvent slowly to avoid splashing.
- Avoid contact with skin and eyes.[4] Do not breathe in the dust.[4]

### 3. Storage:

- Store **Boc-L-Thr-OH** in a dry place in a tightly closed container.[4]
- The recommended storage temperature is -20°C.

## Emergency Procedures

In the event of accidental exposure, follow these immediate steps:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids.[4][5] Seek medical attention.[4]
- Skin Contact: Wash the affected area immediately with soap and plenty of water for at least 15 minutes, removing any contaminated clothing.[4][5] Seek medical attention if irritation persists.[4]
- Inhalation: Move the individual to fresh air. If they are not breathing, provide artificial respiration.[4] Seek immediate medical attention.[4]

- Ingestion: Clean the mouth with water and drink plenty of water afterwards.[6] Seek medical attention.[4]

## Disposal Plan

Proper disposal of **Boc-L-Thr-OH** and its containers is crucial to prevent environmental contamination and ensure safety.

- Unused Material: Unused **Boc-L-Thr-OH** should be collected in a suitable, labeled container for disposal. Take up the material mechanically to avoid creating dust.[1]
- Contaminated Materials: Any materials, such as paper towels or gloves, that have come into contact with **Boc-L-Thr-OH** should be placed in a sealed bag and disposed of as chemical waste.
- Containers: Empty containers should be rinsed with an appropriate solvent, and the rinsate should be collected as chemical waste.
- Regulatory Compliance: All waste must be disposed of in accordance with local, state, and federal regulations. Retain contaminated washing water and dispose of it properly.[1] Do not let this chemical enter the environment.[4]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. carlroth.com [carlroth.com]
- 2. Flame Resistant PPE | Department of Chemistry and Biochemistry [chemistry.ohio-state.edu]
- 3. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 4. WERCS Studio - Application Error [assets.thermofisher.com]

- 5. Chemical Exposure and Spill Response Procedures | New Mexico State University [safety.nmsu.edu]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Boc-L-Thr-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15286559#personal-protective-equipment-for-handling-boc-l-thr-oh]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)